

"Exatecan intermediate 8" chemical properties and structure

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An In-depth Technical Guide to a Key Intermediate in Exatecan Synthesis: (4S)-4-ethyl-4-hydroxy-7,8-dihydro-1H-pyrano[3,4-f]indolizine-3,6,10(4H)-trione

This guide provides a detailed overview of the chemical properties, structure, and synthesis of a crucial intermediate in the production of Exatecan, a potent topoisomerase I inhibitor used in cancer therapy. While various compounds in the synthesis pathway of Exatecan are referred to as intermediates, this document focuses on the well-characterised tricyclic core, (4S)-4-ethyl-4-hydroxy-7,8-dihydro-1H-pyrano[3,4-f]indolizine-3,6,10(4H)-trione. It should be noted that the designation "Exatecan intermediate 8" is used by some commercial suppliers for a late-stage intermediate with the molecular formula C30H34FN3O9S and a molecular weight of 631.67 g/mol; however, its precise structure is not consistently disclosed in publicly available scientific literature.[1][2] This guide will focus on the aforementioned tricyclic precursor, which is fundamental to the construction of the Exatecan molecule.

Chemical Properties and Structure

(4S)-4-ethyl-4-hydroxy-7,8-dihydro-1H-pyrano[3,4-f]indolizine-3,6,10(4H)-trione is a versatile building block for the synthesis of complex pharmaceutical compounds.[3] It serves as a key intermediate in the preparation of Exatecan and its analogues.[4]

Table 1: Chemical Identifiers



Identifier	Value
IUPAC Name	(4S)-4-ethyl-4-hydroxy-7,8-dihydro-1H- pyrano[3,4-f]indolizine-3,6,10-trione[5]
CAS Number	110351-94-5[3]
Molecular Formula	C13H13NO5[6]
Molecular Weight	263.25 g/mol [6]
InChI Key	IGKWOGMVAOYVSJ-ZDUSSCGKSA-N[7]
SMILES	CC[C@@]1(C2=C(COC1=O)C(=O)N3CCC(=O) C3=C2)O[3]

Table 2: Physical and Chemical Properties

Property	Value
Physical Form	Pale-yellow to Yellow-brown Solid[7]
Melting Point	177.10 °C[3]
Boiling Point	666.60 °C[3]
Flash Point	357.00 °C[3]
Storage Temperature	2°C - 8°C[3]

Experimental Protocols Synthesis of (S)-4-Ethyl-4-hydroxy-7,8-dihydro-1Hpyrano[3,4-f]indolizine-3,6,10(4H)-trione

A common synthetic route to this tricyclic intermediate involves the hydrolysis of a precursor acetal.[2][8]

Materials:

Precursor acetal (Compound of Formula 4 in some literature)[2]



- Dichloromethane
- 2M Sulfuric acid
- Saturated brine
- Isopropanol

Procedure:

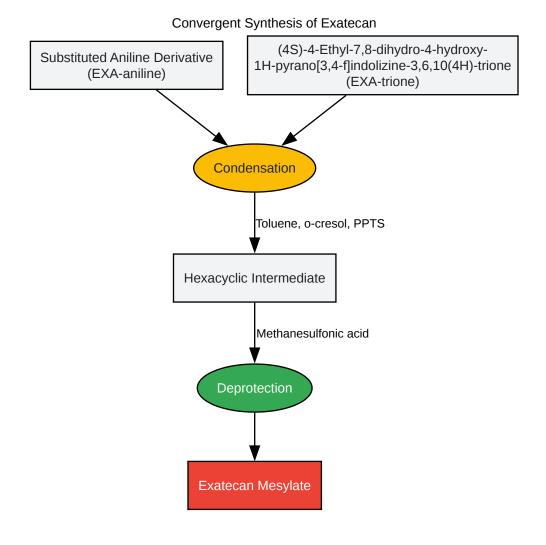
- A solution of the precursor acetal (4.3 g, 100 mmol) in 200 ml of dichloromethane is prepared.[2]
- 200 ml of 2M sulfuric acid is added to the solution.[2]
- The mixture is stirred at room temperature for 2 hours.[2]
- The organic layer is separated, washed with saturated brine, and then dried.[2]
- Dichloromethane is removed under reduced pressure.[2]
- The crude product is recrystallized from isopropanol to yield the pure (S)-4-ethyl-4-hydroxy-7,8-dihydro-1H-pyrano[3,4-f]indolizine-3,6,10(4H)-trione (1.5 g, 57% yield).[2] The reported melting point of the product is 172-174°C, and it exhibits an optical rotation of [α]D15 +115.6° (c=0.5, chloroform).[2]

Role in Exatecan Synthesis

This tricyclic intermediate is a crucial component in the convergent synthesis of Exatecan. It undergoes condensation with a substituted aniline derivative to form the hexacyclic core of the final drug molecule.[1]

Logical Relationship in Exatecan Synthesis





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Caption: Convergent synthesis of Exatecan Mesylate.

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